

# Epitalon TFA natural vs synthetic forms

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**Compound Focus: Epitalon (TFA)**

Cat. No.: S8371684

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## Chemical and Source Profile

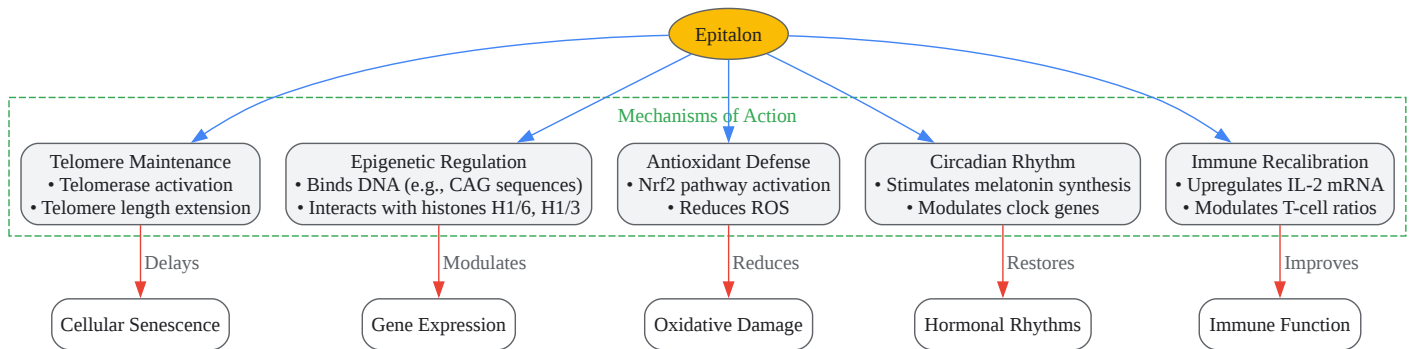
The table below clarifies the relationship between Epitalon and its natural counterpart.

Characteristic	Epithalamin (Natural Extract)	Epitalon (Synthetic Peptide)
Source	Polypeptide extract from bovine pineal glands [1]	Laboratory-synthesized [1]
Composition	Complex polypeptide mixture [1]	Single, defined tetrapeptide (Ala-Glu-Asp-Gly) [1]
Discovery & Relevance	Studied since the 1970s; established geroprotective effects [1]	Synthesized based on Epithalamin's amino acid composition; confirmed present in human pineal extract in 2017 [1] [2]
Common Salt Forms	Not applicable (natural extract)	Typically studied in free-base form; acetate and <b>Trifluoroacetic acid (TFA)</b> salts are common for R&D [1] [3]

**Chemical Structure Notes:** The primary structure of synthetic Epitalon is a linear sequence of four amino acids (Ala-Glu-Asp-Gly) connected by  $\alpha$ -peptide bonds [1]. A rare structural variant with bonds through the  $\gamma/\delta$ -carboxylic groups of glutamic and aspartic acid has been reported, but this is an exception [1].

## Biological Activity and Mechanisms

Epitalon is a multi-pathway geroprotector, influencing several hallmarks of aging. The diagram below illustrates its core mechanisms of action and their interrelationships.



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The following table summarizes the key evidence supporting these mechanisms.

Mechanism of Action	Key Experimental Evidence	Research Models
<b>Telomere Lengthening &amp; Telomerase Activation</b>	Dose-dependent telomere extension; upregulation of hTERT mRNA and telomerase activity in normal cells; ALT activation in cancer cells [4].	Human cell lines (normal breast epithelial HMEC, fibroblast IBR.3, breast cancer 21NT, BT474) [4].
<b>Epigenetic &amp; Gene Regulation</b>	Binds to DNA (e.g., CAG sequences) and histones H1/6, H1/3; regulates neuronal differentiation gene expression in human stem cells [5].	In silico modeling; human gingival mesenchymal stem cells [5].

Mechanism of Action	Key Experimental Evidence	Research Models
<b>Antioxidant &amp; Wound Healing</b>	Restored delayed wound healing; reduced HG-induced ROS; inhibited HG-induced EMT and fibrosis [5].	Human retinal pigment epithelial cell line (ARPE-19) under high glucose (HG) conditions [5].
<b>Circadian Rhythm &amp; Melatonin Regulation</b>	Increased biomarkers for melatonin synthesis (AANAT, pCREB) [1]. Increased melatonin synthesis in a human trial [6].	Rat pinealocyte cells [1]. Human trial (75 women) [6].
<b>Immune Modulation</b>	Elevated IL-2 mRNA levels in splenocytes; influenced lymphocyte differentiation in pineal gland cultures [1].	Mouse splenocytes; rat pineal gland cultures [1].

## Detailed Experimental Protocols

For researchers looking to replicate key findings, here are methodologies from recent studies.

### Protocol: Telomere Length Analysis in Human Cell Lines [4]

This protocol is used to quantitatively assess Epitalon's effect on telomere maintenance.

- **Cell Lines Used:** Normal (HMEC, IBR.3) and cancerous (21NT, BT474) human cells.
- **Treatment:**
  - **Normal cells:** Treated daily with **1.0 µg/mL Epitalon** for 3 weeks.
  - **Cancer cells:** Treated daily with a dose range (**0.1, 0.2, 0.5, and 1.0 µg/mL**) for 4 days.
- **DNA Extraction & Telomere Length Measurement:**
  - DNA was isolated using a commercial purification kit.
  - Telomere length was estimated using the **qPCR technique** described by O'Callaghan and Fenech (2011).
  - A telomere standard oligomer (TTAGGG)<sub>14</sub> was used for a standard curve.
  - The single-copy gene **36B4** was used as a genomic DNA control.
  - Total telomere length was calculated in kilobases (kb) from Ct values.

### Protocol: Wound Healing Assay in Retinal Cells [5]

This protocol models Epitalon's effect on tissue repair under diabetic retinopathy-like conditions.

- **Cell Line:** Human retinal pigment epithelial cell line (ARPE-19).
- **Injury Model:** Cells were exposed to **High Glucose (HG)** condition (35 mM D-glucose) to mimic diabetic stress. A mannitol control was used to rule out osmotic effects.
- **Treatment:** HG-injured cells were supplemented with Epitalon at **20, 40, and 60 ng/mL**.
- **Wound Healing Measurement:**
  - A standardized scratch wound was created in confluent cell monolayers using a WoundMaker.
  - Wound closure was monitored in real-time using an **IncuCyte live-cell analysis system**.
  - **Relative Wound Density (%)** was analyzed automatically every 3 hours for up to 48 hours.

## Research Status and Safety Considerations

- **Regulatory Status:** Epitalon is classified as an **experimental peptide worldwide** and is not approved as a therapeutic drug by the FDA, EMA, or other major regulatory bodies. It is legally available only for research purposes [7] [6].
- **Safety Profile:** While existing small-scale human trials and preclinical studies report a **favorable safety profile** with minimal adverse events (e.g., mild injection site reactions), a 2025 systematic review notes that information on critical safety issues is still missing [1] [6]. The FDA has included Epitalon in a list of peptides that pose a potential risk of immunogenicity [6].
- **Delivery Methods in Research:** The vast majority of studies use **subcutaneous injection** to ensure consistent systemic absorption. Alternative routes like intranasal administration have been explored for CNS delivery, while oral and sublingual routes suffer from poor bioavailability and lack robust evidence [2] [7].

## Key Takeaways for Researchers

- **From Natural to Synthetic:** Epitalon is a synthetic tetrapeptide (AEDG) modeled on the natural pineal extract Epithalamin. Its biological relevance was confirmed by its subsequent discovery in human pineal gland extracts [1] [2].
- **Multi-Target Geroprotector:** Its primary research interest lies in its ability to simultaneously target multiple aging hallmarks, including telomere attrition, epigenetic alterations, and oxidative stress [2].
- **Robust In Vitro Evidence:** Well-established protocols demonstrate its efficacy in telomere extension and enhancing wound healing in disease models. However, this remains an early research stage, and clinical readiness requires large-scale human trials [4] [5].

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## References

1. Overview of Epitalon—Highly Bioactive Pineal Tetrapeptide ... [pmc.ncbi.nlm.nih.gov]
2. Epitalon: What can this peptide do for telomere protection ... [gethealthspan.com]
3. Epitalon TFA [bocsci.com]
4. Epitalon increases telomere length in human cell lines ... [pmc.ncbi.nlm.nih.gov]
5. The Antioxidant Tetrapeptide Epitalon Enhances Delayed ... [link.springer.com]
6. Epitalon Peptide | Benefits, Safety & Buying Advice [2025] [innerbody.com]
7. Epitalon Dosage Guide: Safe Protocols, Cycling & Delivery ... [swolverine.com]

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